

Personal protective equipment for handling 4-bromo-1H-indazole

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Compound of Interest

Compound Name: 4-bromo-1H-indazole

Cat. No.: B070932

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Essential Safety and Handling Guide for 4-Bromo-1H-Indazole

This guide provides immediate, essential safety protocols, operational procedures, and disposal plans for handling **4-bromo-1H-indazole** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Hazard Identification and Properties

4-Bromo-1H-indazole is a chemical compound that requires careful handling due to its potential health effects. Based on available safety data sheets, the compound is classified with several hazards.

Property/Hazard	Data	References
Appearance	Solid, Off-white to Grey	
Molecular Formula	C ₇ H ₅ BrN ₂	
Molecular Weight	197.03 g/mol	
Melting Point	160-167 °C	
Storage Temperature	2-8°C	
Acute Toxicity, Oral	Category 3 or 4	
Skin Irritation	Category 2 (Causes skin irritation)	
Eye Irritation	Category 2 (Causes serious eye irritation)	
Specific Target Organ Toxicity (Single Exposure)	Category 3 (May cause respiratory irritation)	

Personal Protective Equipment (PPE)

To mitigate the risks associated with handling **4-bromo-1H-indazole**, the following personal protective equipment is mandatory.

- Eye and Face Protection: Chemical safety goggles that meet ANSI standards are required whenever handling the compound. A face shield should also be used when there is a splash hazard.
- Skin Protection:
 - Gloves: Chemical-resistant gloves, such as nitrile rubber (minimum 0.4 mm thickness), are essential. Always inspect gloves for tears or holes before use and wash hands thoroughly after removal.
 - Lab Coat: A standard laboratory coat must be worn and kept fastened to protect from incidental contact. For tasks with a higher risk of exposure, a chemical-resistant apron or suit is recommended.

- Clothing: Wear long pants and closed-toe shoes to ensure no skin is exposed.
- Respiratory Protection: All handling of **4-bromo-1H-indazole** solid should be performed in a certified chemical fume hood to avoid inhalation of dust. If a fume hood is not available or during a large spill, a NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates should be used.

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational protocol is crucial for safety.

1. Preparation and Engineering Controls:

- Ensure a chemical fume hood is operational and has a current certification.
- Verify that an eyewash station and safety shower are accessible and unobstructed.
- Designate a specific area within the fume hood for handling **4-bromo-1H-indazole** to contain any potential spills.
- Prepare all necessary equipment (spatulas, weighing paper, glassware) and place it within the fume hood before introducing the chemical.

2. Weighing and Transfer:

- Perform all weighing and transfers of solid **4-bromo-1H-indazole** inside the chemical fume hood to control dust.
- Use anti-static weighing dishes to prevent dispersal of the fine powder.
- Carefully open the container, avoiding any sudden movements that could aerosolize the solid.
- Use a clean spatula to transfer the desired amount of the compound.
- Immediately and securely close the container after dispensing.

3. Dissolving and Reactions:

- If dissolving the solid, add the solvent to the vessel containing the **4-bromo-1H-indazole** slowly to prevent splashing.
- Ensure all reactions are set up within the fume hood.
- Continuously monitor the reaction for any unexpected changes.

4. Post-Handling:

- Wipe down the designated handling area, spatula, and any other equipment with a suitable solvent (e.g., ethanol or acetone) and a disposable towel.
- Treat all cleaning materials as contaminated waste.
- Remove PPE in the correct order (gloves first), avoiding contact with the outside of contaminated items.
- Wash hands thoroughly with soap and water after completing the work and removing PPE.

Disposal Plan

Proper segregation and disposal of chemical waste are critical for laboratory safety and environmental protection.

1. Waste Segregation:

- Solid Waste: All solid waste contaminated with **4-bromo-1H-indazole** (e.g., weighing paper, contaminated gloves, paper towels) must be placed in a clearly labeled, sealed container for "Halogenated Organic Solid Waste".
- Liquid Waste: All solutions containing **4-bromo-1H-indazole** and rinseates from cleaning contaminated glassware must be collected in a dedicated, sealed container labeled "Halogenated Organic Liquid Waste".
- Sharps: Contaminated needles or other sharps must be placed in a designated sharps container for hazardous chemical waste.
- Do not mix halogenated waste with non-halogenated waste streams.

2. Decontamination of Glassware:

- Rinse all contaminated glassware with a small amount of a suitable solvent (e.g., acetone or ethanol) three times.
- Collect all rinsate in the "Halogenated Organic Liquid Waste" container.
- After decontamination, the glassware can be washed using
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